

Personal protective equipment for handling Fasudil dihydrochloride

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Compound of Interest

Compound Name: *Fasudil dihydrochloride*

Cat. No.: *B114542*

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Essential Safety and Handling Guide for Fasudil Dihydrochloride

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Fasudil dihydrochloride** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe handling and minimize exposure risks.

Hazard Identification and Immediate Precautions

Fasudil dihydrochloride is classified as harmful if swallowed.[1][2] It may also be harmful if it comes into contact with the skin or is inhaled.[1] Therefore, it is crucial to handle this compound with care in a well-ventilated area and avoid the formation of dust and aerosols.[1]

First Aid Measures:

- If Swallowed: Rinse the mouth with water and then drink plenty of water.[1][3][4] Call a poison center or doctor for medical advice.[4]
- In Case of Skin Contact: Immediately wash the affected area with soap and plenty of water. [1][3] Remove any contaminated clothing.[4]
- In Case of Eye Contact: Rinse the eyes thoroughly with plenty of water for at least 15 minutes.[3] If irritation persists, consult a physician.[4]

- If Inhaled: Move the individual to fresh air.[1][3] If breathing is difficult, seek medical attention.

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Fasudil dihydrochloride** to prevent exposure.

PPE Category	Item	Specifications and Procedures
Hand Protection	Nitrile Gloves	Wear two pairs of chemotherapy-grade gloves.[5] [6] Inspect gloves for any tears or punctures before use.[1]
		Use proper glove removal technique to avoid skin contact.[1] Dispose of contaminated gloves as hazardous waste.
Eye Protection	Safety Goggles or Face Shield	Use chemical safety goggles or a face shield approved under appropriate government standards.[1][7]
Body Protection	Laboratory Coat or Gown	Wear a disposable, low-permeability gown with a solid front, long sleeves, and tight-fitting cuffs.[6]
Respiratory Protection	N95 or N100 Respirator	A fit-tested NIOSH-certified N95 or N100 respirator is recommended if there is a risk of generating airborne powder or aerosols.[7]

Handling and Storage

Safe Handling Procedures:

- Preparation: Before handling, ensure all necessary PPE is correctly worn. Work in a designated area, such as a chemical fume hood or a ventilated enclosure, to minimize inhalation exposure.[1][4]
- Weighing and Aliquoting: Handle the solid compound carefully to avoid creating dust. Use appropriate tools (e.g., spatulas) for transfer.
- Solution Preparation: When preparing solutions, add the solid to the solvent slowly. **Fasudil dihydrochloride** is soluble in PBS (pH 7.2) up to 13 mM and in DMSO up to 5.5 mM.[8] For cell culture, the final DMSO concentration should be kept below 0.1% to avoid toxicity.[8]
- Post-Handling: After handling, thoroughly wash hands and any exposed skin.[1][4] Decontaminate all work surfaces.

Storage Conditions:

- Store **Fasudil dihydrochloride** in a tightly closed container in a dry, cool, and well-ventilated place.[1][4]
- The product is stable when stored at -20°C as supplied.[8] Protect from prolonged exposure to light.[8]

Accidental Release and Disposal

Spill Response:

- Evacuate: Clear the area of all personnel.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Prevent further leakage or spillage if it is safe to do so.[1]
- Clean-up: For a dry spill, carefully sweep up the material, avoiding dust generation, and place it in a suitable, closed container for disposal.[2]
- Decontaminate: Clean the spill area thoroughly.

Waste Disposal:

- Dispose of **Fasudil dihydrochloride** and any contaminated materials, including gloves and gowns, as hazardous waste in accordance with local, state, and federal regulations.[1][4] Do not allow the product to enter drains.

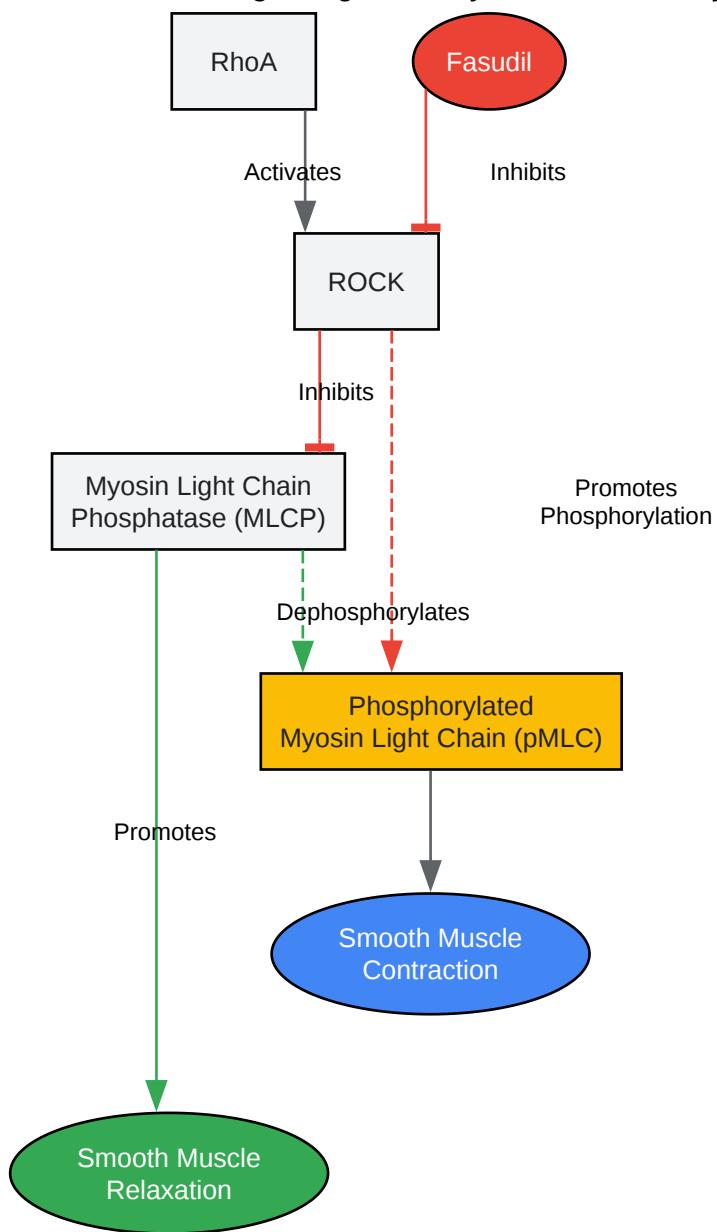
Mechanism of Action and Experimental Context

Fasudil is a potent inhibitor of Rho-associated coiled-coil containing protein kinase (ROCK).[9]

[10] The inhibition of ROCK leads to the relaxation of smooth muscle and has been studied for its therapeutic potential in various cardiovascular and neurological disorders.[9]

Below is a diagram illustrating the simplified signaling pathway affected by Fasudil.

Simplified RhoA/ROCK Signaling Pathway and Inhibition by Fasudil

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